

1-Bromo-4-propylbenzene physical properties

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Compound of Interest

Compound Name: 1-Bromo-4-propylbenzene

Cat. No.: B1266215

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An In-depth Technical Guide on the Physical Properties of **1-Bromo-4-propylbenzene**

Introduction

1-Bromo-4-propylbenzene is a halogenated aromatic hydrocarbon consisting of a benzene ring substituted with a bromine atom and a propyl group at the para position.^[1] This compound serves as a crucial intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty chemicals.^{[1][2]} Its utility in organic synthesis stems from the reactivity of the bromine atom, which allows for a variety of substitution reactions.^{[1][2]} Understanding the physical properties of **1-Bromo-4-propylbenzene** is essential for its handling, application in chemical reactions, and for the development of new synthetic methodologies. This guide provides a comprehensive overview of its key physical characteristics, detailed experimental protocols for their determination, and a logical workflow for these procedures.

Core Physical Properties

The physical characteristics of **1-Bromo-4-propylbenzene** are influenced by the interplay of the aromatic ring, the alkyl chain, and the halogen substituent. These factors determine its polarity, intermolecular forces, and consequently, its macroscopic properties.

Property	Value	Units
Molecular Formula	C ₉ H ₁₁ Br	-
Molecular Weight	199.09	g/mol
Appearance	Clear colorless to slightly yellow liquid	-
Boiling Point	225	°C (at 760 mmHg)
Melting Point	-41.53	°C
Density	1.286	g/mL (at 25 °C)
Refractive Index	1.537	n ₂₀ /D
Flash Point	96	°C (closed cup)
Vapor Pressure	4.7	Pa (at 25 °C)
Water Solubility	2.867	mg/L (at 20 °C)
Solubility in Organic Solvents	Readily soluble	-

Note: The presented data is a compilation from various sources.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standardized experimental procedures for measuring the key physical constants of liquid organic compounds like **1-Bromo-4-propylbenzene**.

Boiling Point Determination (Thiele Tube Method)

The boiling point is a critical indicator of a liquid's purity.[\[3\]](#) The Thiele tube method is a common and efficient technique for this measurement.[\[13\]](#)[\[14\]](#)

Materials:

- Thiele tube

- High-boiling point mineral oil
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner)
- Sample of **1-Bromo-4-propylbenzene**

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the side arm.
- Introduce a small amount of **1-Bromo-4-propylbenzene** into the small test tube.
- Place the sealed capillary tube, open end down, into the test tube containing the sample.
- Attach the test tube to the thermometer, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube.
- Gently heat the side arm of the Thiele tube to ensure uniform heating via convection.[\[3\]](#)
- Observe the capillary tube. The temperature at which a rapid and continuous stream of bubbles emerges is the initial boiling point.[\[13\]](#)
- The boiling point is officially recorded as the temperature at which the liquid just begins to enter the capillary tube upon cooling.[\[14\]](#)

Density Determination (Pycnometer Method)

Density is a fundamental physical property that relates the mass of a substance to its volume. [\[15\]](#) A pycnometer, or specific gravity bottle, is used for precise density measurements of liquids.

Materials:

- Pycnometer
- Analytical balance
- Constant temperature water bath
- Sample of **1-Bromo-4-propylbenzene**
- Distilled water (for calibration)
- Acetone (for cleaning)

Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer and record its mass.[\[3\]](#)
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 25 °C) to reach thermal equilibrium.[\[3\]](#)
- Ensure the pycnometer is completely full, then dry the exterior and weigh it.
- Empty and dry the pycnometer again.
- Fill the pycnometer with **1-Bromo-4-propylbenzene**, bring it to the same temperature in the water bath, dry the exterior, and weigh it.[\[3\]](#)
- Calculate the density of the sample using the recorded masses and the known density of water at the experimental temperature.[\[3\]](#)

Refractive Index Determination (Abbe Refractometer)

The refractive index is a measure of how much light bends, or refracts, when it enters a substance. It is a characteristic property of a substance and is often used to identify and assess the purity of liquid samples.

Materials:

- Abbe refractometer
- Constant temperature water bath
- Sample of **1-Bromo-4-propylbenzene**
- Dropper
- Lens paper and ethanol (for cleaning)

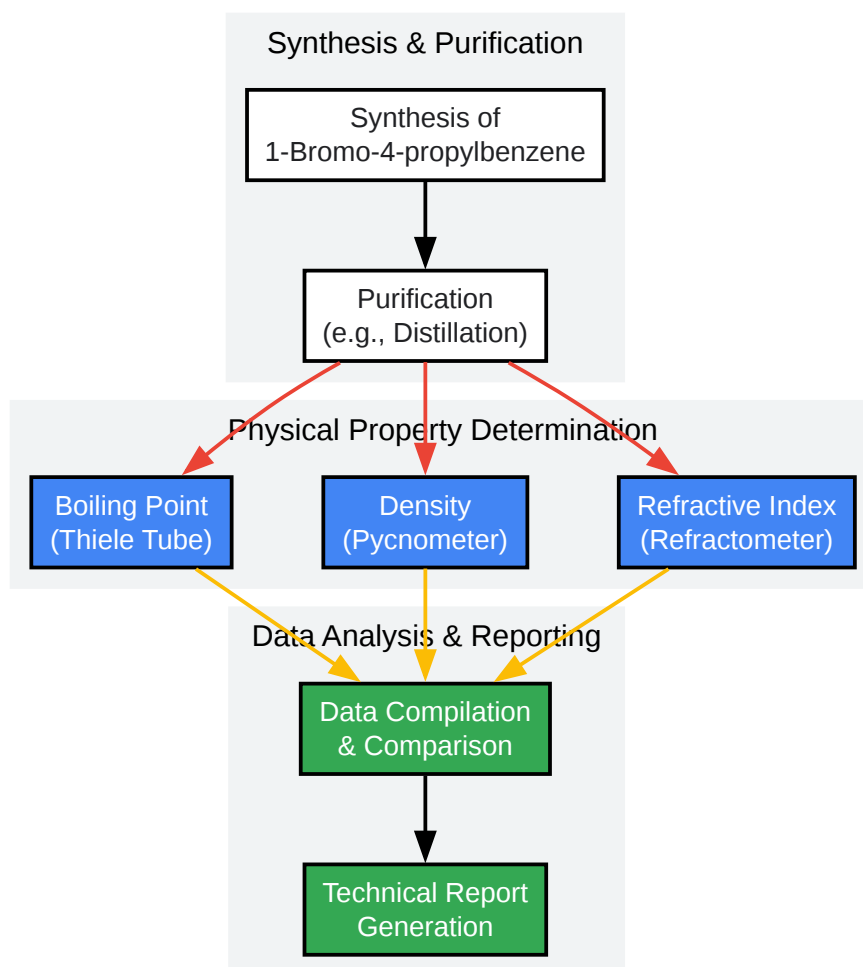
Procedure:

- Ensure the prism of the Abbe refractometer is clean and dry.
- Calibrate the refractometer using a standard sample with a known refractive index.
- Using a dropper, place a small amount of **1-Bromo-4-propylbenzene** onto the prism.
- Close the prism and allow the sample to come to the desired temperature, typically 20 °C, by circulating water from a constant temperature bath.
- Look through the eyepiece and adjust the knob to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Read the refractive index value from the scale.

Visualization of Experimental Workflow

The following diagram illustrates the logical progression for the experimental determination of the physical properties of **1-Bromo-4-propylbenzene**.

Workflow for Determining Physical Properties of 1-Bromo-4-propylbenzene



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Caption: Workflow for determining physical properties.

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